

Personal protective equipment for handling BMS-986188

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Compound of Interest

Compound Name: BMS-986188

Cat. No.: B15620544

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Essential Safety and Handling Guide for BMS-986188

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **BMS-986188**, a potent and selective positive allosteric modulator of the delta-opioid receptor. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Adherence to these guidelines is essential for the responsible conduct of research.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) is the primary source of safety information, the following table summarizes the recommended personal protective equipment for handling **BMS-986188** in various laboratory settings. The toxicological properties of this compound have not been fully evaluated, and therefore, it should be handled with care.

Table 1: Recommended Personal Protective Equipment (PPE) for **BMS-986188**

Activity	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Skin and Body Protection
Weighing and Aliquoting (Solid)	Chemical Fume Hood or Ventilated Balance Enclosure	Chemical-resistant gloves (e.g., Nitrile)	Safety glasses with side shields or safety goggles	N95 or higher-rated respirator if not in a ventilated enclosure	Laboratory coat
Solution Preparation	Chemical Fume Hood	Chemical-resistant gloves (e.g., Nitrile)	Safety glasses with side shields or safety goggles	Not generally required if in a fume hood	Laboratory coat
In Vitro / In Vivo Dosing	Chemical Fume Hood or Biological Safety Cabinet	Chemical-resistant gloves (e.g., Nitrile)	Safety glasses with side shields or safety goggles	As required by the specific experimental protocol	Laboratory coat
Waste Disposal	Chemical Fume Hood	Chemical-resistant gloves (e.g., Nitrile)	Safety glasses with side shields or safety goggles	Not generally required if in a fume hood	Laboratory coat

Operational and Disposal Plans

Proper handling and disposal of **BMS-986188** are crucial for laboratory safety and environmental compliance. The following protocols provide step-by-step guidance for key operational procedures.

Experimental Protocols

Donning and Doffing PPE

A meticulous approach to donning and doffing PPE is vital to prevent contamination.

Table 2: PPE Donning and Doffing Procedure

Step	Donning (Putting On)	Doffing (Taking Off)
1	Perform hand hygiene.	Remove gloves using a glove-in-glove technique.
2	Put on a clean laboratory coat.	Remove the laboratory coat by turning it inside out.
3	Put on respiratory protection (if required).	Perform hand hygiene.
4	Put on eye protection.	Remove eye protection from the back.
5	Put on gloves, ensuring they overlap the cuffs of the lab coat.	Remove respiratory protection (if worn).
6	Perform hand hygiene.	

Disposal Plan

All waste materials contaminated with **BMS-986188** must be treated as hazardous waste.

Table 3: Disposal Guidelines for **BMS-986188**

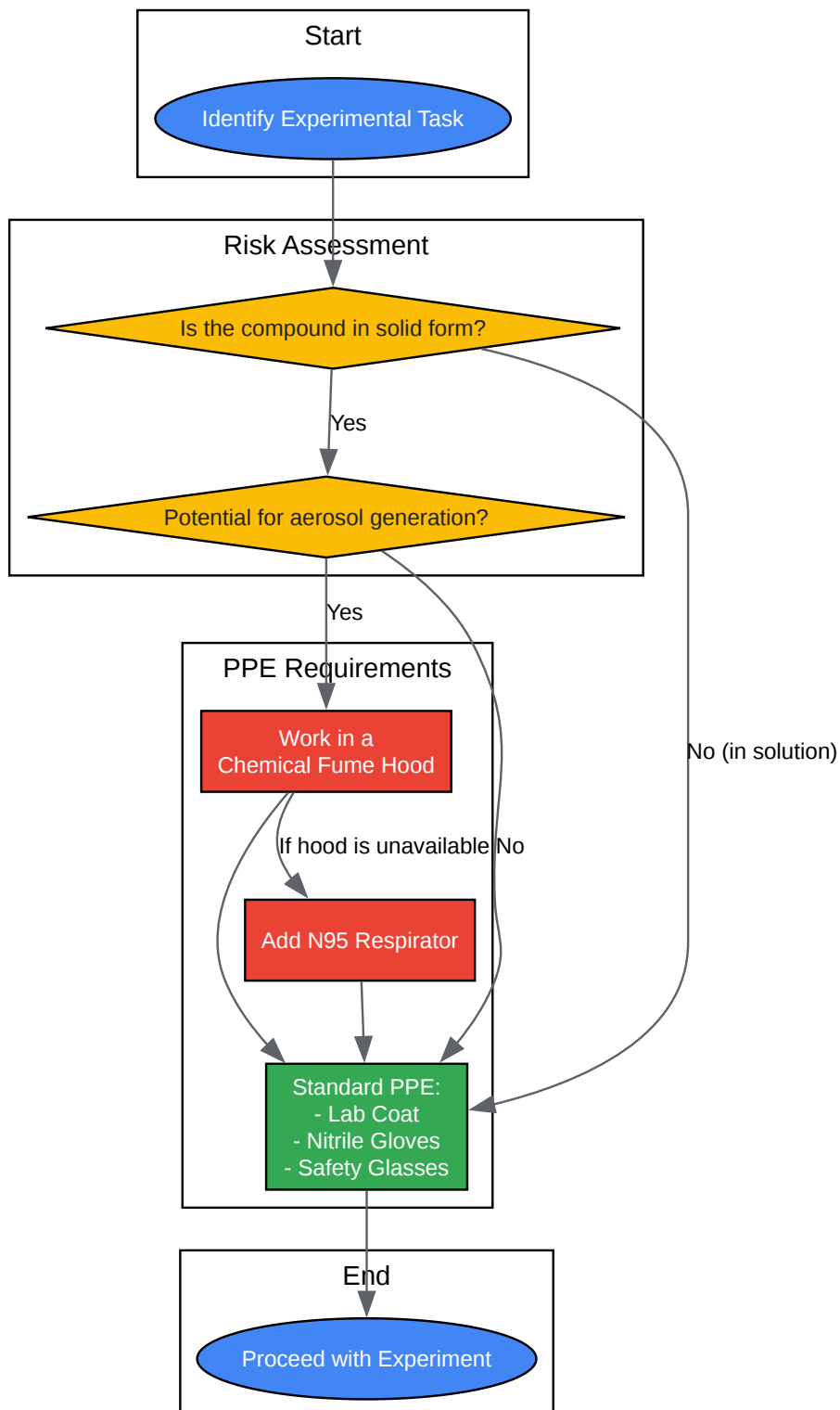
Waste Type	Disposal Procedure
Unused solid BMS-986188	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions containing BMS-986188	Collect in a sealed, compatible waste container. Do not dispose of down the drain.
Contaminated Labware (e.g., pipette tips, vials)	Place in a designated hazardous waste container lined with a plastic bag.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a designated hazardous waste container.

All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EH&S) department. Ensure all waste containers are properly labeled with the full chemical name and a "Hazardous Waste" label.

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when working with **BMS-986188**.

BMS-986188: PPE Selection Workflow

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **BMS-986188** Handling.

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